

# Application Note: Quantification of Tris(2-chloropropyl) phosphate (TCPP) in Polyurethane Foam

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## Compound of Interest

Compound Name: *Tris(2-chloropropyl) phosphate*

Cat. No.: *B1196958*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Tris(2-chloropropyl) phosphate (TCPP)** is an organophosphorus flame retardant (OPFR) widely used in the production of flexible and rigid polyurethane foams to meet flammability standards.[1][2][3] These foams are incorporated into a vast array of consumer products, including furniture, mattresses, automotive seating, and building insulation.[4][5] TCPP is an additive flame retardant, meaning it is physically mixed with the polymer rather than chemically bonded, which allows it to leach from the product over time through processes like volatilization and abrasion.[6] Due to its widespread use and potential for human exposure, coupled with concerns about its potential health risks, robust and accurate methods for quantifying TCPP in polyurethane foam are essential for product safety assessment, environmental monitoring, and human exposure studies.[3][7]

This application note provides a detailed protocol for the extraction and quantification of TCPP in polyurethane foam samples using ultrasonic extraction followed by Gas Chromatography-Mass Spectrometry (GC-MS).

## Principle and Application

The analytical methodology for quantifying TCPF in a complex matrix like polyurethane foam relies on solvent extraction to isolate the analyte from the polymer, followed by a highly selective and sensitive instrumental analysis. Gas Chromatography (GC) separates TCPF from other co-extracted compounds, and Mass Spectrometry (MS) provides definitive identification and quantification.

To ensure accuracy and account for analyte loss during sample preparation and potential matrix effects during analysis, an isotopically labeled surrogate standard, such as Tris(2-chloropropyl-d18) phosphate (TCPF-d18), is added to the sample at the beginning of the extraction process. Since TCPF-d18 has nearly identical chemical and physical properties to the native TCPF, any loss or analytical variation affecting the native analyte will also affect the surrogate standard, allowing for precise correction and highly accurate quantification.

## Experimental Protocols

### Materials and Reagents

- Solvents: Dichloromethane (DCM), Acetone, Hexane (analytical grade or higher).
- Standards:
  - Native TCPF standard solution.[\[8\]](#)
  - TCPF-d18 surrogate standard solution.
- Apparatus:
  - Analytical balance
  - Glass centrifuge tubes (15 mL or 50 mL)
  - Vortex mixer
  - Ultrasonic bath.
  - Centrifuge.
  - Nitrogen evaporator or rotary evaporator.

- Syringe filters (e.g., 0.45  $\mu$ m PTFE)
- Autosampler vials
- Gas Chromatograph-Mass Spectrometer (GC-MS).

## Sample Preparation and Extraction (Ultrasonic Method)

- Sample Weighing: Accurately weigh approximately 50-100 mg of the polyurethane foam sample into a glass centrifuge tube.[\[9\]](#)
- Surrogate Standard Spiking: Spike the sample with a known amount of TCP-PP-d18 surrogate standard solution.
- Extraction:
  - Add 5 mL of dichloromethane (DCM) to the tube.[\[8\]](#)
  - Vortex the tube for 1 minute to ensure the solvent fully wets the foam.
  - Place the tube in an ultrasonic bath and sonicate for 30 minutes.[\[8\]](#)
- Separation:
  - Centrifuge the tube to separate the foam debris from the solvent extract.
  - Carefully transfer the supernatant (the DCM extract) to a clean collection tube.
- Repeat Extraction: Repeat the extraction process (steps 3 & 4) two more times with fresh aliquots of DCM. Combine all the extracts.
- Concentration: Concentrate the combined extract to a final volume of approximately 1 mL using a gentle stream of nitrogen or a rotary evaporator.
- Filtration: If necessary, filter the final extract through a syringe filter to remove any remaining particulates before transferring to an autosampler vial for GC-MS analysis.[\[8\]](#)

## Instrumental Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

The following table outlines typical GC-MS parameters for the analysis of TCPP. Parameters should be optimized for the specific instrument used.

Table 1: Example GC-MS Instrumental Parameters

Parameter	Setting
Gas Chromatograph	
Column	DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium at a constant flow of 1.0 mL/min.
Inlet Temperature	280 °C.
Injection Mode	Splitless
Oven Program	Initial 80°C, hold 2 min; ramp 10°C/min to 200°C; ramp 5°C/min to 300°C, hold 5 min.
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI).
Ion Source Temp.	230 °C.
Quadrupole Temp.	150 °C.
Acquisition Mode	Selected Ion Monitoring (SIM).
SIM Ions	
TCPP	m/z 277, 201. <a href="#">[8]</a>

| TCPP-d18 | Monitor characteristic ions for the deuterated standard. |

## Quality Assurance / Quality Control (QA/QC)

For reliable results, a robust QA/QC protocol is necessary. This should include:

- **Laboratory Blanks:** A laboratory blank (e.g., a clean tube with solvent but no foam) should be processed with each batch of samples to check for contamination.[9]
- **Surrogate Standard Recovery:** The recovery of the TCP-PP-d18 surrogate should be monitored for every sample to ensure the efficiency of the extraction process.
- **Calibration Curve:** A multi-point calibration curve (e.g., 5 points) should be established for TCP-PP, with concentrations ranging from approximately 20 ng/mL to 2 µg/mL.[8][10]

## Data Presentation

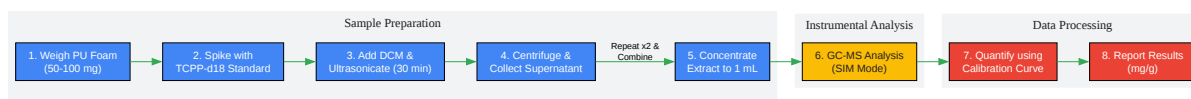
The following table summarizes typical performance data for the quantification of TCP-PP using GC-MS based methods.

Table 2: Method Performance Data

Parameter	Typical Value	Notes
Limit of Detection (LOD)	~0.9 ng/mL	In plasma samples; may vary based on matrix and instrument sensitivity.[3]
Limit of Quantitation (LOQ)	~5 ng/mL	In plasma samples; represents the lowest concentration that can be reliably quantified.[3]

| Accuracy (% Recovery) | 85-99% | Can be influenced by matrix effects and sample preparation efficiency.[3] |

## Visualization of Experimental Workflow



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Caption: Workflow for TCPP quantification in polyurethane foam.

## Conclusion

The use of ultrasonic extraction with dichloromethane followed by GC-MS analysis provides a robust and reliable method for the accurate quantification of **Tris(2-chloropropyl) phosphate** in polyurethane foam. The incorporation of an isotopically labeled surrogate standard like TCPP-d18 is critical for correcting variations in sample preparation and matrix effects, thereby ensuring the generation of high-quality data. The detailed protocol and performance data presented in this application note offer a comprehensive guide for researchers and scientists involved in product safety assessment, environmental monitoring, and human exposure studies.

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